An In-depth Technical Guide to 3-[3-(Methylamino)phenyl]propanoic Acid

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Compound of Interest

Compound Name:	*3-[3-(Methylamino)phenyl]propanoic acid*
CAS No.:	*1246636-86-1*
Cat. No.:	*B13261787*

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This technical guide provides a comprehensive overview of **3-[3-(Methylamino)phenyl]propanoic acid**, a compound of interest for researchers, scientists, and professionals in drug development. This document delves into its chemical and physical properties, offers a detailed synthesis protocol, and explores its potential applications, particularly in the realm of medicinal chemistry. The information presented herein is intended to serve as a valuable resource for those looking to understand and utilize this molecule in their research endeavors.

Molecular and Physicochemical Profile

3-[3-(Methylamino)phenyl]propanoic acid is a derivative of β-alanine, featuring a phenyl ring substituted with a methylamino group at the meta-position. This structural arrangement imparts specific chemical characteristics that are of interest in the design of novel therapeutic agents.

Key Identifiers and Properties

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The fundamental properties of **3-[3-(Methylamino)phenyl]propanoic acid** are summarized in the table below. These data are crucial for its identification, handling, and application in a laboratory setting.

Property	Value	Source
Molecular Formula	$C_{10}H_{13}NO_2$	
Molecular Weight	179.22 g/mol	[1]
CAS Number	76497-43-3	[2]
Appearance	Solid (predicted)	
Melting Point	168.5-169 °C	[3]
Boiling Point	144-145 °C at 16 Torr	[3]
Purity	≥97% (commercially available)	[4]
Storage	Sealed in a dry environment at 2-8°C	[2]

Predicted Physicochemical Data

For a deeper understanding of its behavior in various systems, the following physicochemical properties have been predicted based on its structure.

Property	Predicted Value	Source
pKa (Acidic)	~4.7 (Carboxylic Acid)	Inferred from similar structures[5]
pKa (Basic)	~4.9 (Aromatic Amine)	Inferred from similar structures
LogP	1.7	[6]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, methanol, and DMSO.	Inferred from structural analogs[7]

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Spectroscopic Characterization (Predicted)

While experimental spectra for **3-[3-(Methylamino)phenyl]propanoic acid** are not readily available in public databases, its spectral characteristics can be reliably predicted based on its chemical structure and comparison with analogous compounds.

^{1}H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons, the aliphatic chain protons, and the methylamino group.

- Aromatic Protons: Signals in the range of δ 6.5-7.2 ppm, exhibiting complex splitting patterns due to meta-substitution.
- Aliphatic Protons (-CH_2-CH_2-): Two triplets, one around δ 2.6 ppm (adjacent to the carbonyl group) and another around δ 2.9 ppm (adjacent to the phenyl ring).
- Methylamino Proton (-NH-CH_3): A singlet for the methyl group at approximately δ 2.8 ppm and a broad singlet for the NH proton.
- Carboxylic Acid Proton (-COOH): A broad singlet at a downfield chemical shift, typically above δ 10 ppm.

^{13}C NMR Spectroscopy

The carbon NMR spectrum will provide insights into the carbon framework of the molecule.

- Carbonyl Carbon (-C=O): A signal in the range of δ 170-180 ppm.
- Aromatic Carbons: Multiple signals between δ 110-150 ppm.
- Aliphatic Carbons (-CH_2-CH_2-): Signals in the range of δ 30-40 ppm.
- Methyl Carbon (-CH_3): A signal around δ 30 ppm.

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule.

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- O-H Stretch (Carboxylic Acid): A broad band in the region of 2500-3300 cm^{-1}.
- N-H Stretch (Secondary Amine): A moderate absorption band around 3300-3500 cm^{-1}.
- C=O Stretch (Carboxylic Acid): A strong, sharp peak around 1700-1725 cm^{-1}.
- C-N Stretch: An absorption band in the range of 1250-1350 cm^{-1}.
- Aromatic C=C Stretches: Peaks in the 1450-1600 cm^{-1} region.

Mass Spectrometry

The mass spectrum is expected to show a molecular ion peak $[M]^+$ at m/z = 179. Key fragmentation patterns would likely involve the loss of the carboxylic acid group (-COOH, 45 Da) and cleavage of the aliphatic chain.

Synthesis Methodology

A robust and scalable synthesis of **3-[3-(Methylamino)phenyl]propanoic acid** is crucial for its application in research and development. While a specific protocol for this exact molecule is not widely published, a reliable synthetic route can be adapted from established methods for similar β-amino acids. A plausible and efficient approach is the reductive amination of a suitable keto-acid precursor.

Proposed Synthetic Pathway

The following diagram illustrates a potential two-step synthesis starting from 3-(3-aminophenyl)propanoic acid.

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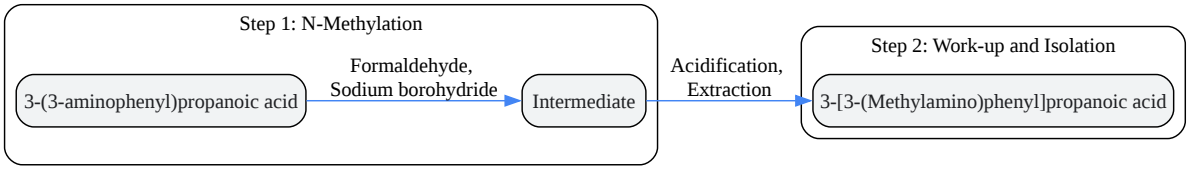

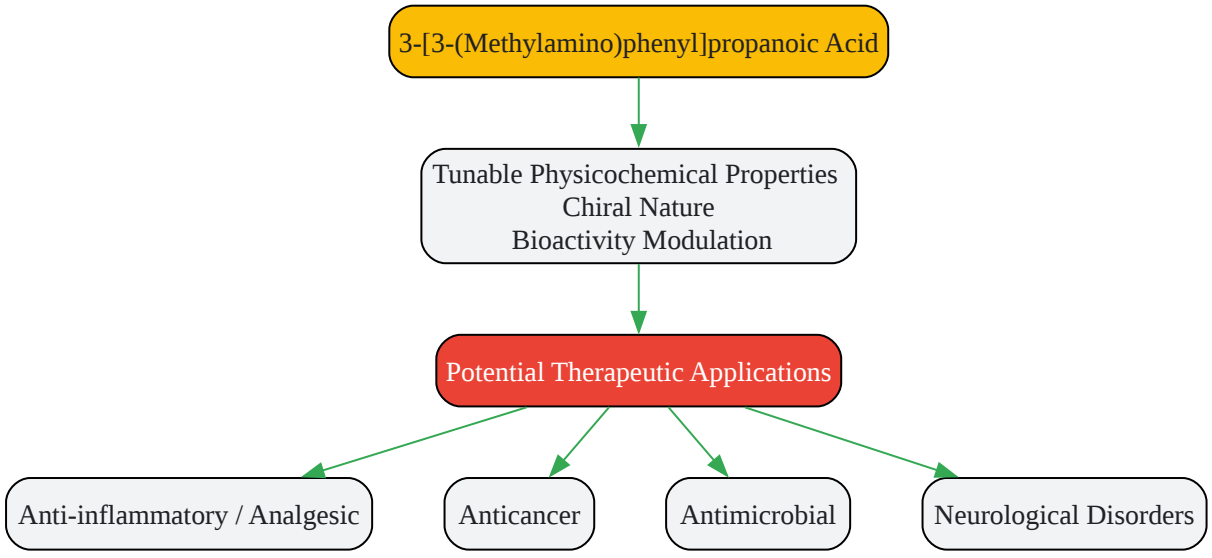

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Sources

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